

A Comprehensive Technical Guide to Sulfonylamino Acid Derivatives

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Compound of Interest

Compound Name: (Cyclohexyl-methanesulfonyl-amino)-acetic acid

CAS No.: 695174-16-4

Cat. No.: B2603533

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Introduction

Sulfonylamino acid derivatives represent a pivotal class of organic compounds that have garnered significant attention across various scientific disciplines, most notably in medicinal chemistry and materials science. These compounds are characterized by the presence of a sulfonamide group attached to an amino acid scaffold. This unique structural amalgamation imparts a range of desirable physicochemical and biological properties, making them versatile building blocks for the design of novel therapeutic agents, catalysts, and functional materials.

The sulfonamide functional group, with its general structure $R-SO_2NHR'$, is a cornerstone in the development of a wide array of marketed drugs.^[1] Its presence in a molecule can significantly influence properties such as acidity, hydrogen bonding capacity, and metabolic stability. When integrated with the inherent chirality and diverse functionalities of amino acids, the resulting sulfonylamino acid derivatives become a rich source of molecular diversity with broad applications.

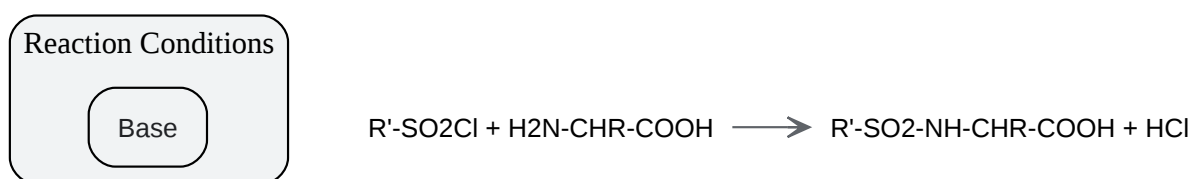
This technical guide provides a comprehensive overview of sulfonylamino acid derivatives, with a focus on their synthesis, key properties, and diverse applications. It is intended for researchers, scientists, and drug development professionals seeking an in-depth understanding of this important class of molecules.

Synthetic Strategies

The synthesis of sulfonylamino acid derivatives typically involves the formation of a sulfonamide bond between an amino acid or its derivative and a sulfonyl chloride. The most common method involves the reaction of a primary or secondary amine with a sulfonyl chloride in the presence of a base.^[2]

General Reaction Scheme:

The fundamental reaction for the synthesis of sulfonylamino acid derivatives can be represented as follows:



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Caption: General synthesis of sulfonylamino acids.

While this method is effective, the nucleophilicity of the amine can vary depending on the attached groups, with primary amines being highly reactive and secondary amines showing lower reactivity.^[2]

Detailed Synthetic Protocol:

A representative experimental protocol for the synthesis of a sulfonylamino acid derivative is as follows:

- **Starting Material Preparation:** An amino acid is dissolved in a suitable solvent, often an aqueous base solution such as sodium bicarbonate, to deprotonate the amino group and enhance its nucleophilicity.
- **Addition of Sulfonyl Chloride:** The sulfonyl chloride, dissolved in an organic solvent, is added dropwise to the amino acid solution at a controlled temperature, typically 0-5°C, to manage the exothermic reaction.
- **Reaction Monitoring:** The reaction progress is monitored using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is acidified to precipitate the product. The crude product is then collected by filtration and purified by recrystallization or column chromatography.^[3]

Alternative Synthetic Routes:

Recent advancements have led to the development of more efficient and versatile synthetic methodologies. These include:

- **Metal-Catalyzed Reactions:** Iron-catalyzed coupling of nitroarenes with aryl sulfinates has been reported for the synthesis of N-aryl sulfonamides.
- **Synthesis from Thiols:** Aryl thiols can be used as starting materials to produce sulfonamides in good to high yields.
- **Solid-Phase Synthesis:** For the generation of libraries of sulfonylamino acid derivatives, solid-phase synthesis techniques offer advantages in terms of automation and purification.

Key Properties and Characterization

The physicochemical properties of sulfonylamino acid derivatives are crucial for their biological activity and application. These properties are influenced by both the sulfonamide group and the amino acid side chain.

Physicochemical Properties:

Property	Typical Range/Value	Significance
Molecular Weight	< 500 Da	Adherence to Lipinski's rule of five for drug-likeness.[4]
LogP	2 - 6	Indicates moderate lipophilicity, which is often ideal for drug absorption.[4]
Topological Polar Surface Area (TPSA)	~60 - 80 Å ²	Suggests good oral bioavailability.[4]
Aqueous Solubility	Generally low	Can be a challenge for formulation and bioavailability. [5]
Acidity (pKa)	Sulfonic acids are strong acids, significantly stronger than carboxylic acids.[6]	Influences ionization state at physiological pH and receptor binding.

The electron-withdrawing nature of the sulfonyl group enhances the stability of the adjacent imine bond in sulfonylimines, making them more resistant to hydrolysis.[7]

Characterization Techniques:

The structure and purity of synthesized sulfonylamino acid derivatives are confirmed using a variety of spectroscopic and analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): Provides detailed information about the molecular structure and connectivity of atoms.[3]
- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups, such as the S=O and N-H bonds of the sulfonamide.[3]
- Mass Spectrometry (MS): Determines the molecular weight and fragmentation pattern of the compound.[3]
- Melting Point: A sharp melting point is indicative of a pure crystalline compound.[3]

- X-ray Crystallography: Provides the definitive three-dimensional structure of the molecule in the solid state, revealing details about intermolecular interactions like hydrogen bonding.[8]
[9]

Applications of Sulfonylamino Acid Derivatives

The diverse biological activities and unique structural features of sulfonylamino acid derivatives have led to their widespread application in various fields, particularly in drug discovery and catalysis.

Medicinal Chemistry:

Sulfonylamino acid derivatives exhibit a broad spectrum of pharmacological activities, making them valuable scaffolds for the development of new therapeutic agents.[10]

1. Antimicrobial Agents:

The sulfonamide moiety is a well-established pharmacophore in antibacterial drugs.[11] These compounds act as competitive inhibitors of dihydropteroate synthetase, an enzyme essential for folic acid synthesis in bacteria.[11] The incorporation of amino acid moieties can modulate the antibacterial spectrum and pharmacokinetic properties.

2. Anticancer Agents:

Many sulfonylamino acid derivatives have demonstrated potent anticancer activity.[1] They can exert their effects through various mechanisms, including:

- Enzyme Inhibition: Inhibition of carbonic anhydrases, which are involved in tumor progression.[1][10]
- Tubulin Polymerization Inhibition: Some derivatives have been shown to inhibit tubulin polymerization, a key process in cell division.[1]

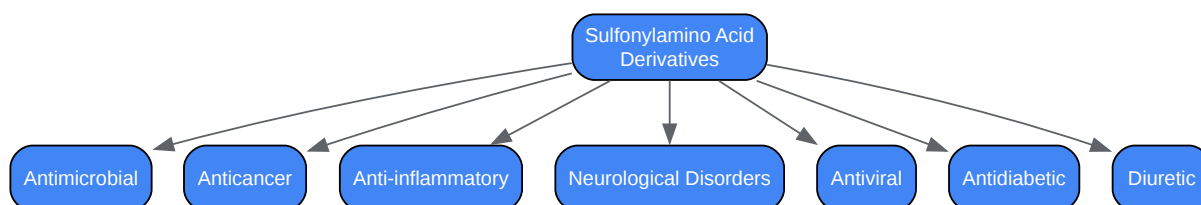
3. Anti-inflammatory Agents:

Sulfonylamino acid derivatives have been explored as anti-inflammatory agents, primarily through the inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes.[3]

4. Neurological Disorders:

A notable application is in the treatment of neurological disorders. For instance, N-sulfonylamino 1H-quinazoline-2,4-diones are promising competitive AMPA receptor antagonists for conditions like epilepsy and schizophrenia.[12][13]

The following diagram illustrates the diverse therapeutic applications of sulfonylamino acid derivatives:



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Caption: Therapeutic applications of sulfonylamino acids.

Catalysis:

The acidic nature of the sulfonic acid group and the chiral environment provided by the amino acid backbone make sulfonylamino acid derivatives and related structures effective catalysts in organic synthesis.

1. Asymmetric Catalysis:

Chiral sulfonylamino acid derivatives can be used as ligands or chiral auxiliaries in asymmetric synthesis to control the stereochemical outcome of a reaction.[7]

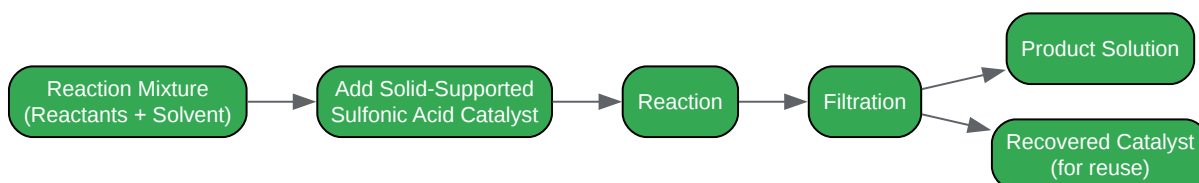
2. Solid-Supported Catalysts:

Sulfonic acids can be immobilized on solid supports, such as silica or polymers, to create heterogeneous catalysts.[14][15] These solid acid catalysts offer several advantages over homogeneous catalysts, including:

- Ease of separation from the reaction mixture.[16]
- Reusability, leading to more sustainable processes.[15]

- Reduced corrosion and environmental impact.[14]

The workflow for utilizing a solid-supported sulfonic acid catalyst is depicted below:



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Caption: Workflow for solid-supported sulfonic acid catalysis.

Conclusion

Sulfonylamino acid derivatives stand at the intersection of medicinal chemistry and materials science, offering a wealth of opportunities for innovation. Their synthesis is well-established, with ongoing efforts to develop more efficient and sustainable methods. The unique combination of the sulfonamide group and the amino acid scaffold gives rise to a diverse range of physicochemical and biological properties, which can be fine-tuned through structural modifications.

From their foundational role in the development of antimicrobial agents to their emerging applications as anticancer drugs, anti-inflammatory agents, and catalysts for asymmetric synthesis, sulfonylamino acid derivatives continue to be a fertile ground for research. As our understanding of their structure-activity relationships deepens, we can expect to see the development of even more sophisticated and targeted applications in the years to come.

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